

Safeguarding Your Research: Proper Disposal Procedures for Pik-108

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Compound of Interest

Compound Name: *Pik-108*

Cat. No.: *B610105*

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For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical guidance for the proper handling and disposal of **Pik-108**, an allosteric inhibitor of phosphoinositide 3-kinase (PI3K) isoforms β and δ . Adherence to these procedures is paramount for ensuring the safety of laboratory personnel and minimizing environmental impact. By providing this essential information, we aim to be your trusted partner in laboratory safety and chemical management, extending our commitment to scientific advancement beyond the product itself.

Immediate Safety and Disposal Protocols

Pik-108, as a bioactive small molecule, requires careful handling and disposal in accordance with institutional and regulatory guidelines for hazardous chemical waste. The following step-by-step procedures provide a direct operational plan for its safe management.

Personal Protective Equipment (PPE)

Before handling **Pik-108**, it is mandatory to wear appropriate personal protective equipment:

- **Eye Protection:** Safety glasses or goggles are essential to prevent eye contact.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn.
- **Body Protection:** A lab coat is required to protect from skin contact.

- Respiratory Protection: If handling the powder outside of a certified chemical fume hood, a respirator may be necessary to avoid inhalation.

Step-by-Step Disposal Procedure

- Waste Segregation: All materials contaminated with **Pik-108** must be treated as hazardous chemical waste. This includes unused solid compound, solutions containing **Pik-108**, and any contaminated labware (e.g., pipette tips, vials, gloves). Do not mix **Pik-108** waste with other waste streams unless compatibility is confirmed.
- Solid Waste Collection:
 - Collect unused or expired **Pik-108** solid and any contaminated disposable labware in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the chemical (e.g., high-density polyethylene).
- Liquid Waste Collection:
 - Collect all solutions containing **Pik-108** in a separate, dedicated, and sealed hazardous waste container.
 - Ensure the container is compatible with the solvent used (e.g., glass for DMSO solutions).
- Container Labeling:
 - Affix a "Hazardous Waste" label to all containers holding **Pik-108** waste.
 - The label must clearly state the full chemical name: **Pik-108**.
 - Indicate the solvent and approximate concentration if it is a liquid waste.
 - Include the date when the waste was first added to the container.
- Storage:

- Store hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.
- Ensure containers are kept tightly closed except when adding waste.
- Disposal Request:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Under no circumstances should **Pik-108** or its solutions be disposed of down the drain or in regular trash.

Pik-108 Quantitative Data

The following table summarizes key quantitative data for **Pik-108**, facilitating easy reference and comparison.

Property	Value
Molecular Formula	$C_{22}H_{24}N_2O_3$
Molecular Weight	364.44 g/mol
Solubility in DMSO	45 mg/mL (123.48 mM) (Sonication recommended)
Storage (Powder)	-20°C for 3 years
Storage (In Solvent)	-80°C for 1 year
Appearance	Solid powder

Experimental Protocols: Handling and Solution Preparation

For experimental use, follow these protocols for safe handling and preparation of **Pik-108** solutions:

Materials:

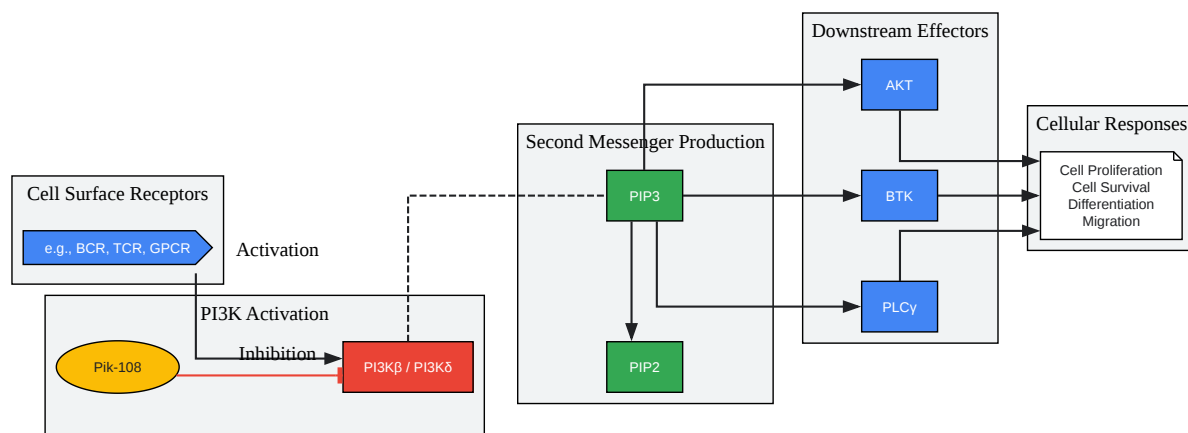
- **Pik-108** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator
- Appropriate sterile, chemical-resistant tubes and pipette tips

Procedure for Preparing a Stock Solution:

- Pre-handling: Ensure all work is conducted in a chemical fume hood. Wear the required PPE.
- Weighing: Carefully weigh the desired amount of **Pik-108** powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the solid **Pik-108** to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to the calculated mass of **Pik-108**).
- Mixing: Vortex the solution thoroughly to aid dissolution. If necessary, sonicate the solution to ensure it is fully dissolved.
- Storage: Store the stock solution at -80°C in small aliquots to avoid repeated freeze-thaw cycles.

PI3K β/δ Signaling Pathway

Pik-108 is an allosteric inhibitor of the β and δ isoforms of the p110 catalytic subunit of Class IA phosphoinositide 3-kinases (PI3Ks). These isoforms are primarily expressed in hematopoietic cells and play crucial roles in immune cell signaling. The diagram below illustrates the general signaling pathway affected by **Pik-108**.



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Caption: PI3Kβ/δ signaling pathway inhibited by **Pik-108**.

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